

# 3-Fluoro-2-methoxybenzenemethanol: A Technical Guide to Safe Handling and Use

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## Compound of Interest

Compound Name: 3-Fluoro-2-methoxybenzenemethanol

Cat. No.: B1322474

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Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or research setting. It is not a substitute for a formal risk assessment and the Safety Data Sheet (SDS) provided by the supplier, which should always be consulted prior to handling this chemical.

## Executive Summary

**3-Fluoro-2-methoxybenzenemethanol** is a substituted benzyl alcohol derivative used in organic synthesis. While a valuable building block, it presents several health and environmental hazards that necessitate strict adherence to safety protocols. This guide provides a comprehensive overview of its properties, hazards, and detailed procedures for safe handling, storage, and disposal to minimize risk to personnel and the environment. The primary hazards associated with this compound are skin irritation, serious eye irritation, the potential to cause an allergic skin reaction (sensitization), and harm to aquatic life.

## Hazard Identification and Classification

**3-Fluoro-2-methoxybenzenemethanol** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Classification:

- Skin Irritation: Category 2[1]
- Eye Irritation: Category 2A[1]
- Skin Sensitisation: Sub-category 1B[1]
- Acute Aquatic Hazard: Category 3[1]

Signal Word: Warning[1]

Hazard Pictograms:

-  alt text

Hazard Statements:

- H315: Causes skin irritation.[1]
- H317: May cause an allergic skin reaction.[1]
- H319: Causes serious eye irritation.[1]
- H402: Harmful to aquatic life.[1]

## Physical and Chemical Properties

A summary of the known quantitative data for **3-Fluoro-2-methoxybenzenemethanol** is presented below. This information is critical for designing safe experimental setups and for emergency planning.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> FO <sub>2</sub>	-
Molecular Weight	156.15 g/mol	-
Appearance	Not specified, likely a liquid or low-melting solid	-
Melting Point	22 - 25 °C (72 - 77 °F)	[1]
Boiling Point	259 °C (498 °F)	[1]
Density	1.113 g/cm <sup>3</sup> at 25 °C (77 °F)	[1]
Flash Point	Data not available	-
Vapor Pressure	Data not available	-
Solubility	Data not available	-
Autoignition Temperature	Data not available	-

## Experimental Protocols for Safe Handling

Adherence to the following protocols is mandatory to mitigate the risks of skin and eye irritation, skin sensitization, and environmental release.

### Personal Protective Equipment (PPE)

A baseline of PPE is required at all times when handling **3-Fluoro-2-methoxybenzenemethanol**.

- **Hand Protection:** Wear chemically resistant, impervious gloves (e.g., nitrile rubber, neoprene). Inspect gloves for tears or holes before each use. Change gloves immediately if contamination is suspected.[1]
- **Eye and Face Protection:** Use chemical safety goggles that meet ANSI Z87.1 standards. If there is a splash hazard, a face shield should be worn in addition to goggles.[1]

- Skin and Body Protection: Wear a flame-retardant laboratory coat, long pants, and closed-toe shoes.[2][3] An apron or over-sleeves may be appropriate for large-scale operations.[2][4]

## Engineering Controls

- Ventilation: All handling of this chemical, including weighing, solution preparation, and transfers, must be conducted in a properly functioning chemical fume hood to avoid inhalation of any potential vapors or mists.[2][5]
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[3]

## Weighing and Transfer Protocol

This protocol is designed to prevent skin contact and environmental release during solid or liquid transfers.

- Preparation: Designate a specific area within a chemical fume hood for the weighing and transfer operation.[1] Cover the work surface with absorbent, disposable bench paper.
- Container Handling: Place the stock container of **3-Fluoro-2-methoxybenzenemethanol** in a secondary container (e.g., a beaker or plastic tub) before moving it to the designated area.
- Weighing: If the material is a solid at room temperature, carefully transfer the required amount to a tared container using a clean spatula. Avoid creating dust. If it is a liquid, use a calibrated pipette or syringe for accurate transfer.
- Closure: Tightly seal both the stock container and the receiving container immediately after the transfer is complete.
- Decontamination: Clean any spatulas or other reusable equipment with a suitable solvent (e.g., ethanol or acetone) inside the fume hood. Collect the rinse solvent as hazardous waste.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact and dispose of them in the designated hazardous waste stream.

- Hand Washing: Wash hands thoroughly with soap and water after the procedure is complete.  
[\[1\]](#)

## Spill Response Protocol

A minor chemical spill is one that laboratory staff can safely manage without assistance. A major spill requires evacuation and professional emergency response.

- Evacuate: Alert personnel in the immediate vicinity and evacuate the area if necessary.[\[2\]](#)
- Control Vapors: If the spill occurs outside a fume hood, ensure the area is well-ventilated, opening windows if possible.[\[2\]](#)
- Don PPE: Wear a minimum of a lab coat, safety goggles, and double-layered chemically resistant gloves.
- Contain and Absorb: For liquid spills, cover with an inert absorbent material (e.g., vermiculite, sand, or a commercial spill kit absorbent). For solid spills, gently cover with a damp paper towel to avoid raising dust.
- Collect Waste: Carefully scoop the absorbed material and any contaminated debris into a clearly labeled, sealable hazardous waste container.
- Decontaminate Area: Clean the spill area with soap and water.[\[5\]](#)
- Dispose: Dispose of all contaminated materials (including gloves and cleaning materials) as hazardous waste. Do not wash spills down the drain.[\[2\]](#)

## Storage and Disposal

Proper storage and disposal are crucial to maintain chemical stability and prevent environmental contamination.

### Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[3\]](#)

- Store below eye level to minimize the risk of dropping and splashing.[2]
- The product is chemically stable under standard ambient conditions (room temperature).[1]

## Disposal

As this chemical is harmful to aquatic life, it must not be released into the environment.[1]

- **Waste Collection:** Collect all waste containing **3-Fluoro-2-methoxybenzenemethanol**, including surplus material, reaction residues, and contaminated materials (e.g., gloves, absorbent paper), in a designated, compatible, and clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name.
- **Segregation:** Do not mix this waste with other incompatible waste streams.
- **Final Disposal:** Dispose of the contents and the container through a licensed and approved hazardous waste disposal company in accordance with all federal, state, and local regulations.[1][6] Do not dispose of this chemical down the drain or in the regular trash.[2][6]

## First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

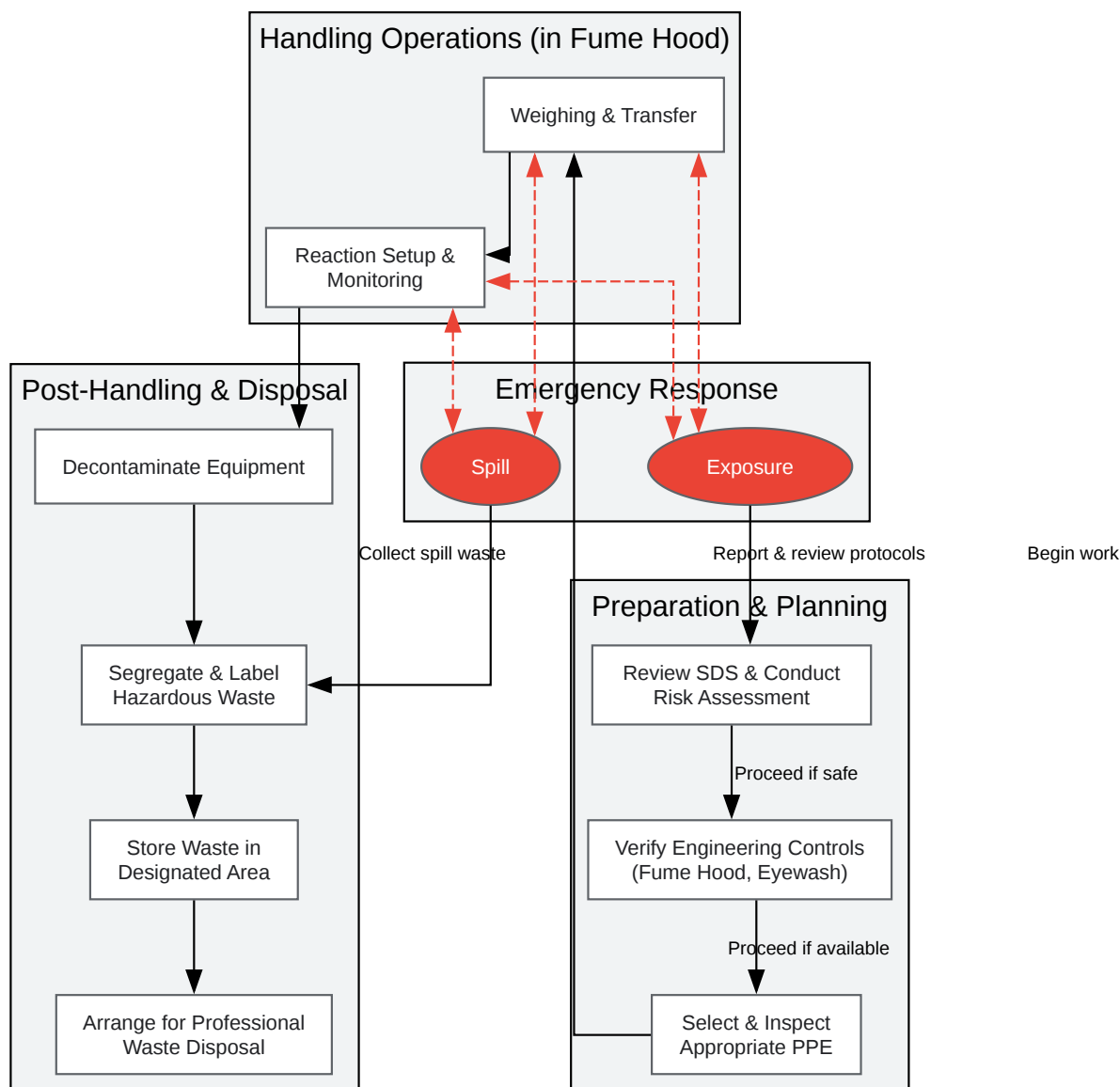
- **General Advice:** Show the Safety Data Sheet to the doctor in attendance.[1]
- **If Inhaled:** Move the person to fresh air. If breathing is difficult, seek medical attention.[1]
- **In Case of Skin Contact:** Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water and soap for at least 15 minutes. If skin irritation or a rash occurs, get medical advice/attention.[1][5]
- **In Case of Eye Contact:** Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention from an ophthalmologist.[1]

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately make the victim drink water (two glasses at most) and consult a physician.<sup>[1][3]</sup>

## Workflow and Logic Diagrams

### Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **3-Fluoro-2-methoxybenzenemethanol** from procurement to disposal.



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Caption: Logical workflow for the safe handling of **3-Fluoro-2-methoxybenzenemethanol**.



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